

Application Notes and Protocols for DIZ-3 in Cell Culture

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Compound of Interest

Compound Name: DIZ-3
Cat. No.: B12388723

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Introduction

DIZ-3 is a selective multimeric G-quadruplex (G4) ligand designed to target and stabilize G4 structures, which are non-canonical secondary structures found in guanine-rich DNA and RNA sequences. These structures are particularly prevalent in telomeric regions and oncogene promoters. In cancer cells that utilize the Alternative Lengthening of Telomeres (ALT) pathway, **DIZ-3** has been shown to induce cell cycle arrest and apoptosis by intercalating at the G4-G4 interface and stabilizing these higher-order structures. This document provides detailed protocols for the application of **DIZ-3** in cell culture experiments to assess its biological activity.

Mechanism of Action

DIZ-3 exerts its anti-proliferative effects by stabilizing G-quadruplex structures within the telomeres of ALT cancer cells. This stabilization leads to telomere dysfunction, initiating a DNA damage response cascade. Consequently, this triggers cell cycle arrest, primarily at the S and G2/M phases, and ultimately leads to apoptosis. This targeted action makes **DIZ-3** a compound of interest for research into novel cancer therapeutics specifically for ALT-positive tumors.

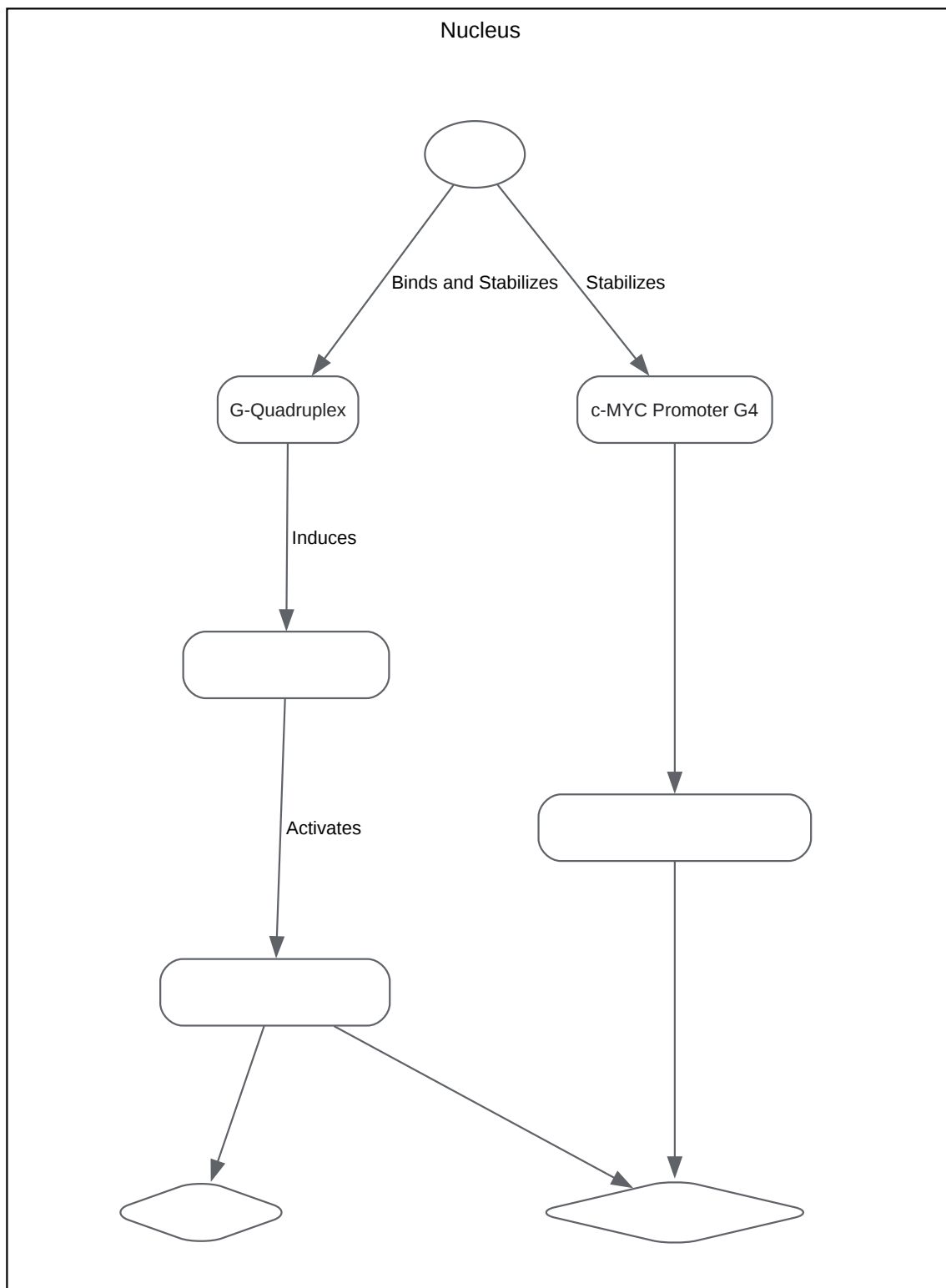
Quantitative Data Summary

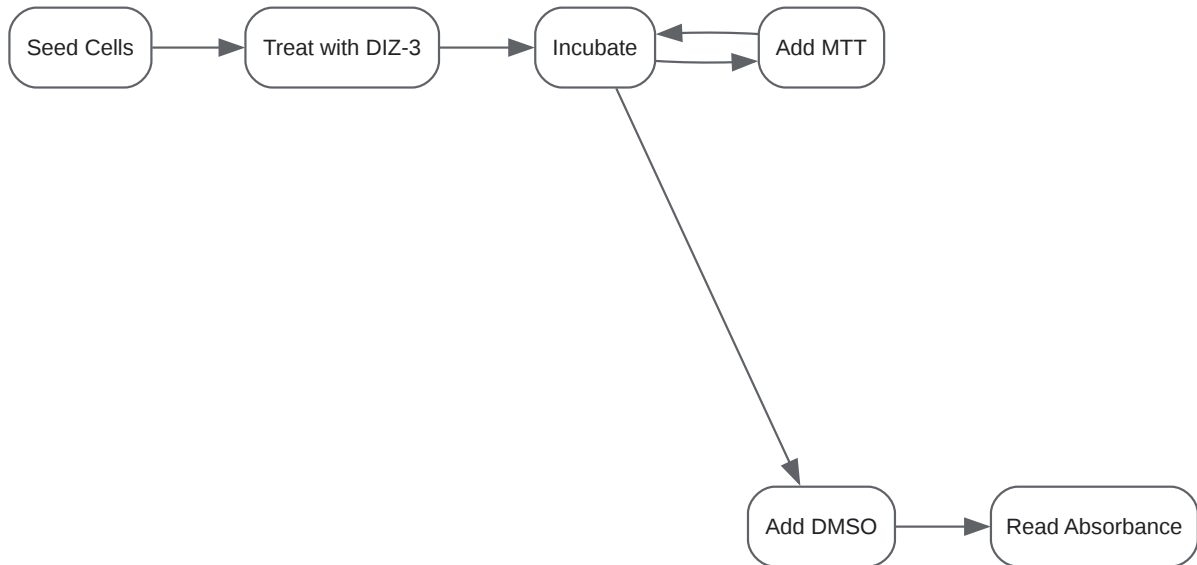
The following table summarizes the reported quantitative data for **DIZ-3** in various cell lines.

Cell Line	Cell Type	Assay	Parameter	Value	Reference
U2OS	Human Osteosarcoma (ALT)	Proliferation	IC50	2.1 μ M	
BJ	Human Foreskin Fibroblast (Normal)	Proliferation	IC50	29.3 μ M	
U2OS	Human Osteosarcoma (ALT)	Apoptosis	% Apoptotic Cells (at 2.5 μ M)	24.9%	
U2OS	Human Osteosarcoma (ALT)	Cell Cycle	% S Phase Cells (at 2.5 μ M)	32.2%	

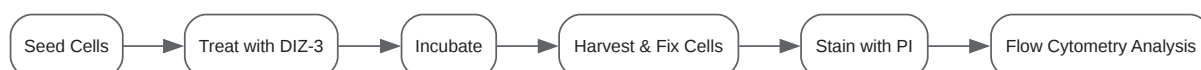
Signaling Pathway

The diagram below illustrates the proposed signaling pathway initiated by **DIZ-3** in ALT cancer cells.









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